

In Vitro Characterization of Angiopeptin TFA Bioactivity: A Technical Guide

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Compound of Interest

Compound Name: *Angiopeptin TFA*

Cat. No.: *B15620587*

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Introduction

Angiopeptin TFA is a synthetic, cyclic octapeptide analog of somatostatin. It exhibits selective, high-affinity binding to somatostatin receptor subtypes 2 (sst2) and 5 (sst5), positioning it as a molecule of interest for therapeutic applications in oncology and vascular diseases. This technical guide provides an in-depth overview of the in vitro methodologies used to characterize the bioactivity of **Angiopeptin TFA**, focusing on receptor binding, downstream signaling, and cellular functional responses.

Quantitative Bioactivity Data

The in vitro bioactivity of **Angiopeptin TFA** has been quantified across various assays. The following tables summarize key parameters, providing a comparative overview of its receptor affinity and functional potency.

Table 1: Receptor Binding Affinity of **Angiopeptin TFA**

Receptor Subtype	Ligand	IC50 (nM)	Cell Line	Assay Type
sst2	Angiopeptin TFA	0.26[1]	Not Specified	Radioligand Binding Assay
sst5	Angiopeptin TFA	6.92[1]	Not Specified	Radioligand Binding Assay

IC50 (Half maximal inhibitory concentration) is the concentration of a ligand that displaces 50% of a specific radioligand from its receptor.

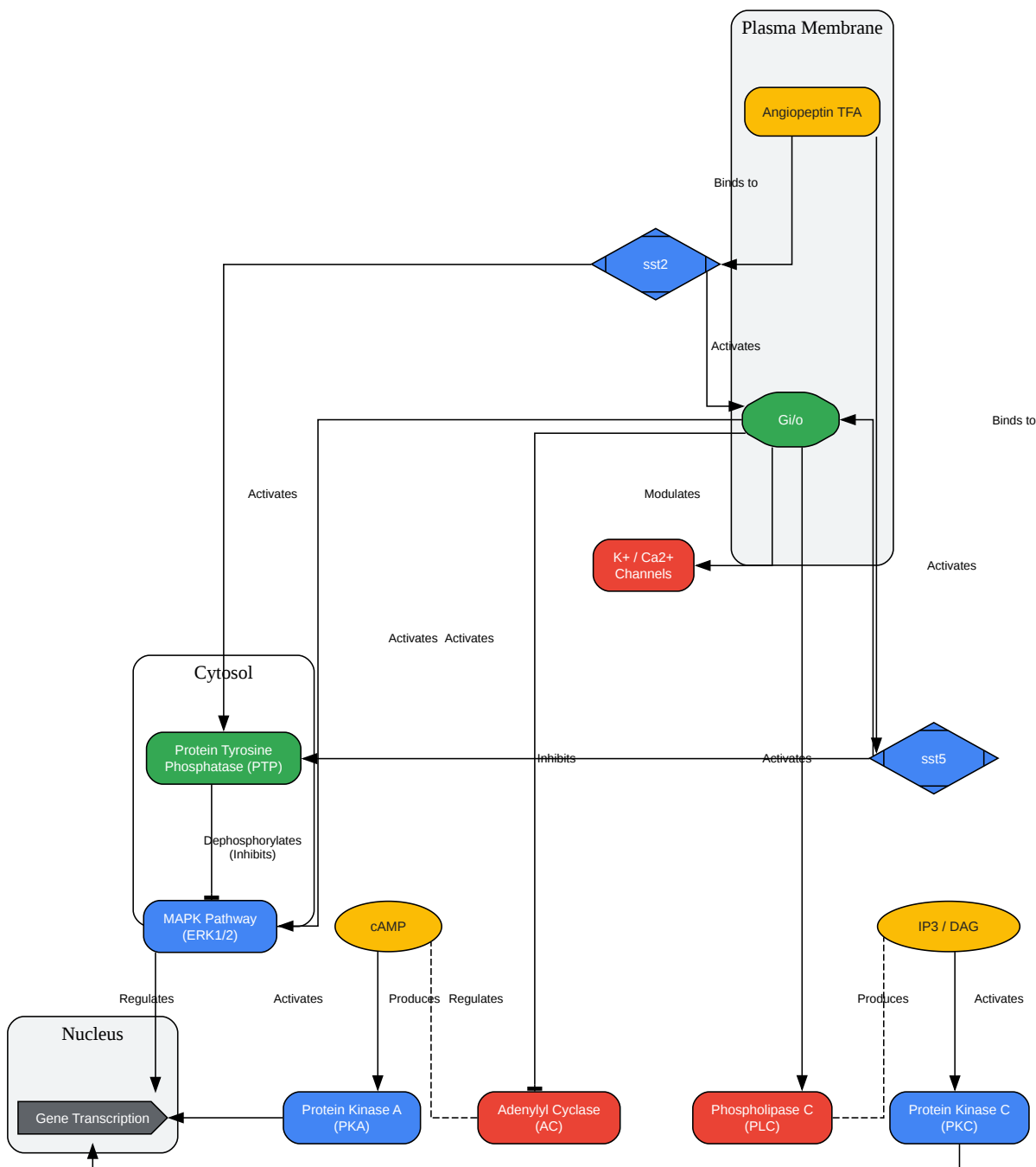
Table 2: Functional Potency of **Angiopeptin TFA** in Cellular Assays

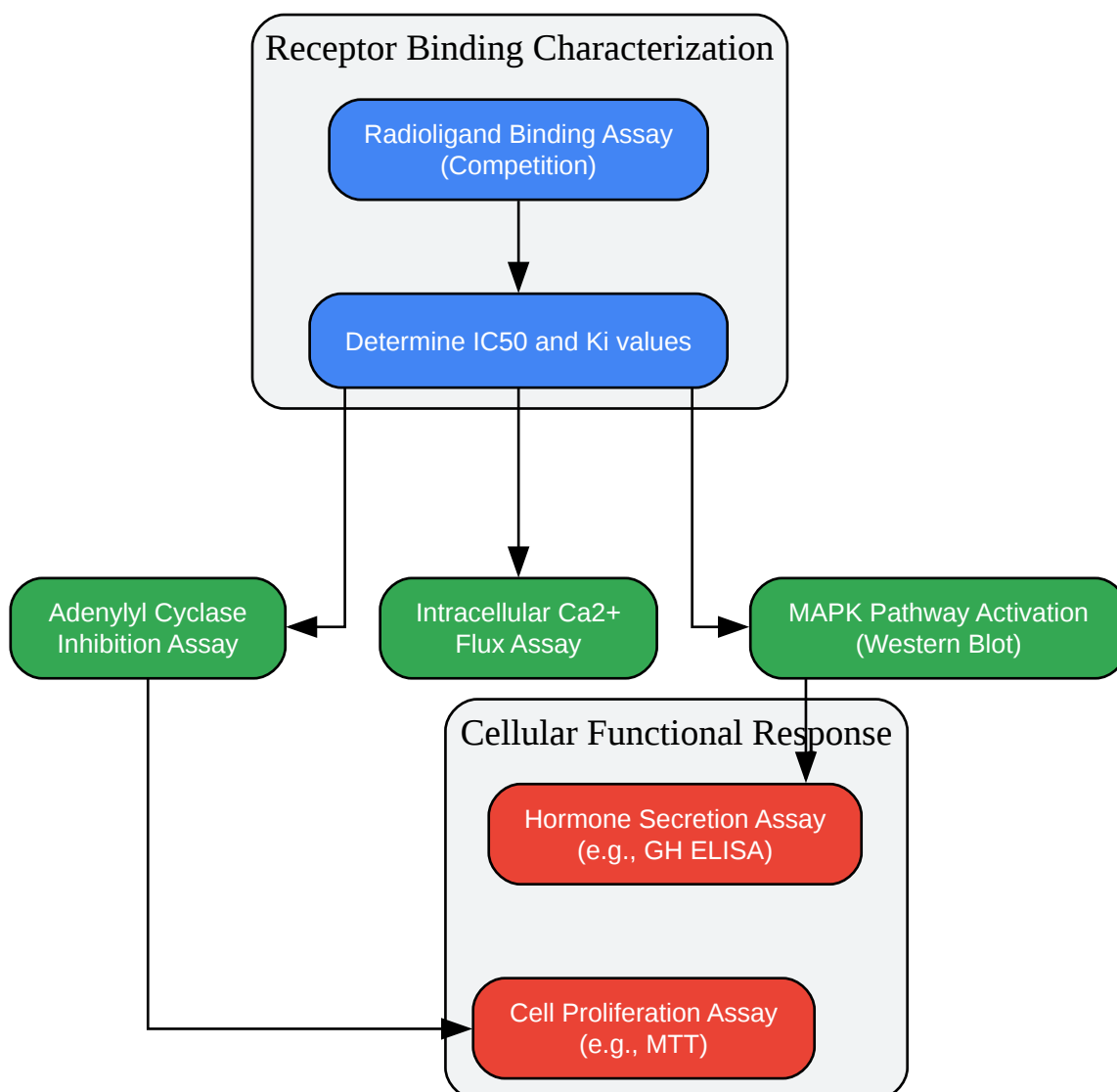
Assay Type	Receptor	Species	pIC50 / pEC50	Efficacy	Cell Line
Inhibition of bFGF-stimulated cell re-growth	Human sst2	Human	8.69 ± 0.25 (pIC50)	Partial Agonist (44.6 ± 2.7% inhibition)[2]	CHO-K1
Inhibition of bFGF-stimulated cell re-growth	Human sst5	Human	-	No Agonist Activity (Antagonist pKB ≈ 10.4) [2]	CHO-K1
Inhibition of bFGF-stimulated cell re-growth	Rat sst2	Rat	8.08 ± 0.24 (pIC50)	Full Agonist[2]	CHO-K1
Inhibition of bFGF-stimulated cell re-growth	Rat sst5	Rat	8.60 ± 0.16 (pIC50)	Partial Agonist (57.7 ± 3.6% inhibition)[2]	CHO-K1
Tritium Release Assay	Human sst2	Human	6.57 (pEC50)	Partial Agonist (Max response at 3 μM)[1]	CHO

pIC50 is the negative logarithm of the IC50 value. pEC50 is the negative logarithm of the EC50 value (the concentration giving 50% of the maximal response). pKB is the negative logarithm of the equilibrium dissociation constant of an antagonist.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways activated by **Angiopeptin TFA** and a typical experimental workflow for its in vitro characterization.





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References

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